

1-Propanesulfonic acid, 3-(bis(2-hydroxyethyl)amino)-2-hydroxy- proper disposal procedures

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Compound of Interest

Compound Name: 1-Propanesulfonic acid, 3-(bis(2-hydroxyethyl)amino)-2-hydroxy-

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Safe Disposal of 1-Propanesulfonic Acid, 3-(bis(2-hydroxyethyl)amino)-2-hydroxy-

Proper disposal of **1-Propanesulfonic acid, 3-(bis(2-hydroxyethyl)amino)-2-hydroxy-** is crucial for maintaining laboratory safety and environmental compliance. While this compound may not be classified as hazardous under GHS criteria in all reports, it is prudent to handle it with care, recognizing that one report indicates it may cause skin irritation.[1] Adherence to established protocols for chemical waste management is essential.

Chemical and Physical Properties

For safe handling and disposal, it is important to be aware of the chemical and physical properties of the substance.

Property	Value
Molecular Formula	C7H17NO6S
Molecular Weight	243.28 g/mol
Appearance	White solid
Melting Point	226 °C
pKa	8.1 - 8.55

Disposal Protocol

The following step-by-step procedure should be followed for the disposal of **1-Propanesulfonic acid, 3-(bis(2-hydroxyethyl)amino)-2-hydroxy-**.

1. Personal Protective Equipment (PPE)

Before handling the chemical for disposal, ensure you are wearing the appropriate personal protective equipment:

- Eye Protection: Chemical safety goggles or glasses.
- Hand Protection: Compatible chemical-resistant gloves.
- Body Protection: A lab coat or other protective clothing to prevent skin contact.

2. Waste Collection and Storage

- Segregation: Do not mix **1-Propanesulfonic acid, 3-(bis(2-hydroxyethyl)amino)-2-hydroxy-** with other waste streams unless explicitly instructed to do so by your institution's environmental health and safety (EHS) office.
- Container: Collect the waste in a clean, dry, and properly sealed container that is compatible with the chemical. Ensure the container is tightly closed to prevent leaks or spills.
- Labeling: Clearly label the waste container with the full chemical name: "**1-Propanesulfonic acid, 3-(bis(2-hydroxyethyl)amino)-2-hydroxy-**", and any other required hazard

information.

3. Disposal Procedure

Waste material must be disposed of in accordance with national and local regulations.

- **Consult EHS:** Contact your institution's Environmental Health and Safety (EHS) office or equivalent department to obtain specific guidance on the disposal of this chemical. They will be familiar with local and national regulations.
- **Licensed Waste Disposal Service:** Arrange for the collection and disposal of the chemical waste through a licensed and reputable hazardous waste disposal company.
- **Do Not Dispose in General Waste or Drains:** This chemical should not be disposed of in the general trash or poured down the drain.

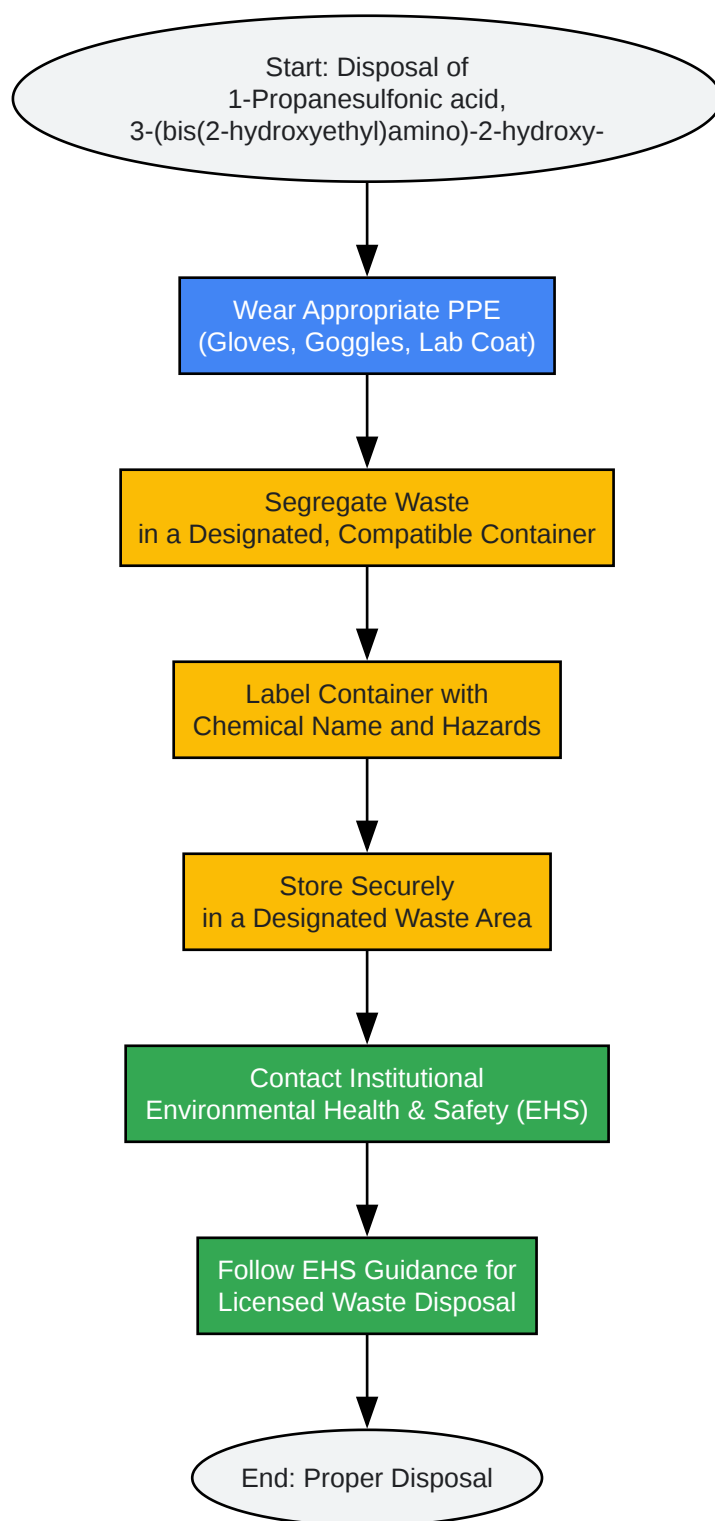
4. Accidental Spills

In the event of a spill:

- **Evacuate and Ventilate:** If necessary, evacuate the immediate area and ensure adequate ventilation.
- **Containment:** For solid spills, sweep up the material. For liquid spills, absorb the material with an inert absorbent.
- **Collection:** Place the contained material into a suitable, labeled container for disposal as chemical waste.^[2]
- **Decontamination:** Clean the spill area thoroughly.

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **1-Propanesulfonic acid, 3-(bis(2-hydroxyethyl)amino)-2-hydroxy-**.



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Caption: Disposal workflow for **1-Propanesulfonic acid, 3-(bis(2-hydroxyethyl)amino)-2-hydroxy-**.

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References

- 1. 1-Propanesulfonic acid, 3-(bis(2-hydroxyethyl)amino)-2-hydroxy- | C7H17NO6S | CID 100210 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-[[2-Hydroxy-1,1-bis(hydroxymethyl)ethyl]amino]-1-propanesulfonic acid(29915-38-6)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
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